

Dichloramine-T mother liquor no precipitation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Dichloramine-T

CAS No.: 473-34-7

Cat. No.: S525948

Get Quote

Dichloramine-T: Chemical Profile & Handling

First, here is some key data on **Dichloramine-T**'s identity and properties.

Property	Specification
IUPAC Name	N,N-Dichloro-4-methylbenzene-1-sulfonamide [1]
CAS Number	473-34-7 [2] [1] [3]
Molecular Formula	C ₇ H ₇ Cl ₂ NO ₂ S [2] [1] [3]
Molecular Weight	240.10 g/mol [2] [1] [3]
Storage Conditions	Powder: -20°C for 3 years; In solvent: -80°C for 1 year [2]
Solubility	Soluble in DMSO [2]

Dichloramine-T is an N-chlorinated sulfonamide used as a biocide and mild disinfectant [2]. It is critical to note that it **degrades upon exposure to light or air** [1]. All TargetMol products are for research only and cannot be used for human consumption [2].

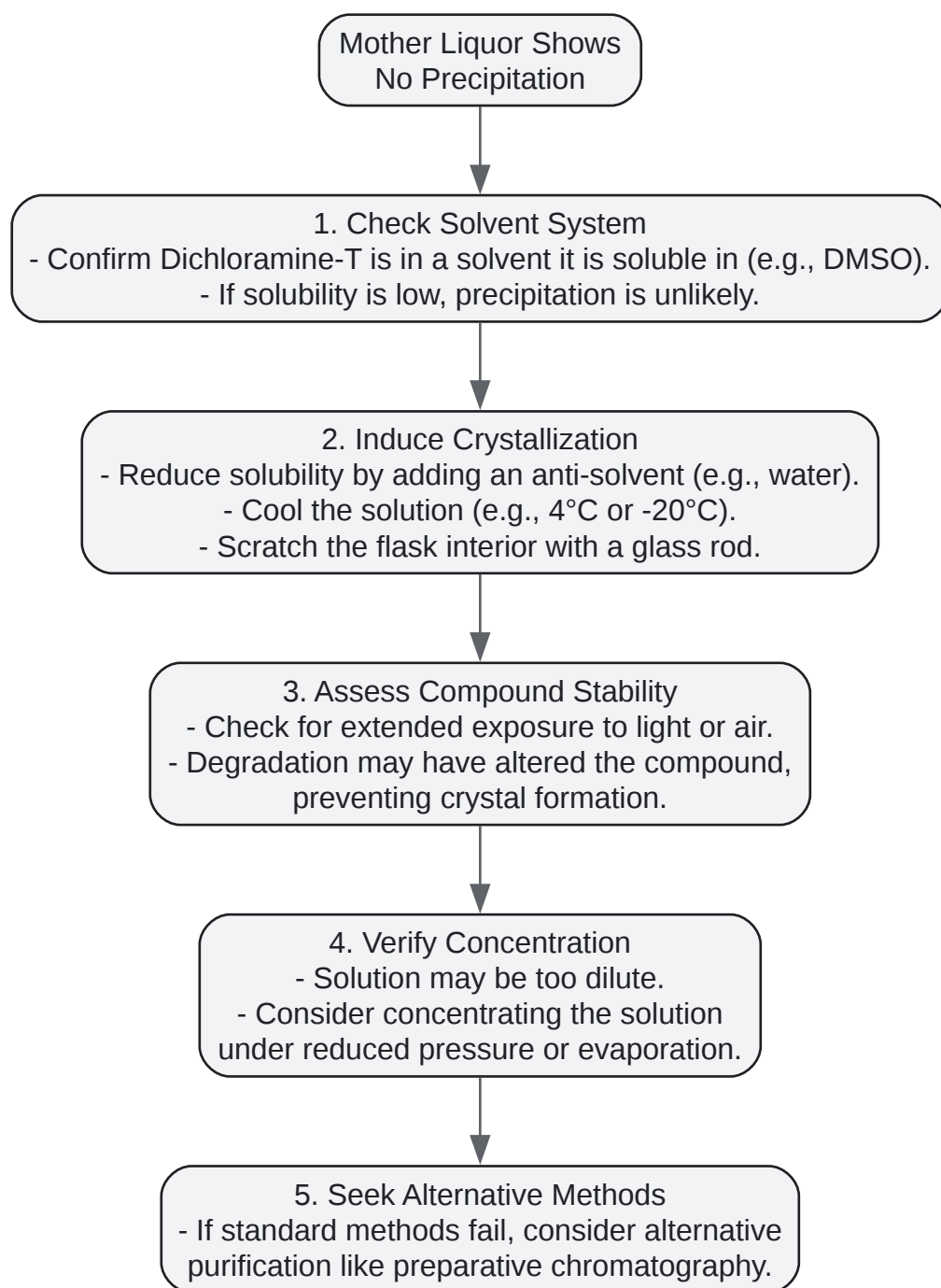
Hazards and Safe Handling

Dichloramine-T is a strong oxidizer and poses several hazards, requiring strict safety protocols [1] [3].

Hazard Category	Specific Risks	Precautionary Measures
Oxidizing Properties	May cause fire or explosion; strong oxidizer (H271) [3].	Keep away from combustibles. No smoking. Wear fire/flame-resistant clothing [3].
Health Effects	Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335) [3].	Use in a well-ventilated place. Avoid breathing dust. Wear protective gloves, clothing, and safety goggles [3].
Storage	Degrades with light/air exposure [1].	Store tightly closed in a dry, cool, well-ventilated place. Keep away from incompatible materials [3].

Troubleshooting "Mother Liquor No Precipitation"

While a direct solution for "no precipitation" isn't available, the following flowchart outlines a systematic troubleshooting approach based on the compound's known properties. The core strategy involves manipulating solubility and driving crystallization.



[Click to download full resolution via product page](#)

Suggested Experimental Protocols

Here are detailed methodologies for key procedures related to the troubleshooting steps.

Protocol 1: Anti-Solvent Crystallization Trial

- **Preparation:** Place 1-2 mL of the mother liquor in a small vial with a magnetic stir bar.
- **Anti-Solvent Addition:** Slowly add a miscible anti-solvent (e.g., chilled deionized water or diethyl ether) dropwise while stirring. Observe for cloudiness, which indicates the onset of precipitation.
- **Seed Crystal (Optional):** If available, add a tiny crystal of pure **Dichloramine-T** to seed the crystallization.
- **Completion:** Once cloudiness persists, stop stirring and let the mixture stand sealed at a low temperature (e.g., 4°C) for several hours or overnight.
- **Collection:** Collect the crystals via vacuum filtration and wash with a small amount of cold anti-solvent.

Protocol 2: Solvent Evaporation for Concentration

- **Setup:** Transfer the mother liquor to a round-bottom flask.
- **Evaporation:** Attach the flask to a rotary evaporator. Gradually lower the pressure and immerse the flask in a water bath at a temperature not exceeding 30°C to prevent decomposition.
- **Monitoring:** Evaporate until the volume is reduced by 50-75%. Do not take to complete dryness unless intended.
- **Induction:** After concentration, try the crystallization induction methods from the troubleshooting flowchart again.

Seeking Further Assistance

The information available from the search is limited. For more advanced troubleshooting, you may need to:

- **Consult Specialized Databases:** Search scientific literature for crystallization studies or purification reports specific to **Dichloramine-T** or structurally similar sulfonamides.
- **Analytical Testing:** If decomposition is suspected, analyze a sample of the mother liquor using techniques like Thin-Layer Chromatography (TLC) or HPLC to confirm the identity and purity of the dissolved material.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Dichloramine-T [en.wikipedia.org]
2. Dichloramine-T [targetmol.com]
3. DICHLORAMINE T - Safety Data Sheet [chemicalbook.com]

To cite this document: Smolecule. [Dichloramine-T mother liquor no precipitation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b525948#dichloramine-t-mother-liquor-no-precipitation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com